

Tetrabenzyl Pyrophosphate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Tetrabenzyl pyrophosphate

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Tetrabenzyl pyrophosphate (TBPP) is a versatile organophosphorus reagent widely utilized in organic synthesis, particularly within the pharmaceutical industry. Its primary function is as a mild and effective phosphorylating agent for a variety of substrates, including alcohols and amines. This technical guide provides an in-depth overview of the chemical properties, synthesis, stability, and applications of **tetrabenzyl pyrophosphate**, with a focus on its relevance to drug development professionals.

Core Chemical and Physical Properties

Tetrabenzyl pyrophosphate is a white crystalline solid under standard conditions.^[1] Its key physical and chemical properties are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source(s)
Synonyms	Pyrophosphoric acid tetrabenzyl ester, Tetrabenzyl diphosphate	[2][3]
CAS Number	990-91-0	[2]
Molecular Formula	C ₂₈ H ₂₈ O ₇ P ₂	[2][4]
Molecular Weight	538.47 g/mol	[2][4]
Appearance	White powder or crystalline solid	[1][2]
Melting Point	58 - 66 °C; reported as 63-66 °C and 59-60°C in some sources	[2][5][6]
Boiling Point	601.6±55.0 °C (Predicted)	[1]
Solubility	Slightly soluble in water; soluble in acetone and chloroform (slightly); solubility in isopropyl acetate is ~676 mg/g at 25°C.	[1][5][6][7]
Purity	≥ 97% (HPLC), ≥ 98% (HPLC)	[2][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **tetrabenzyl pyrophosphate**.

Spectroscopic Data	Values
^1H NMR (250 MHz, CDCl_3)	δ : 5.10-5.13 (m, 8 H), 7.33 (s, 20 H)[6]
^{13}C NMR (100 MHz, CDCl_3)	δ : 70.3 (t, 4 C, $J = 3$), 127.9 (s, 8 C), 128.4 (s, 8 C), 128.6 (s, 4 C), 134.8 (t, 4 C, $J = 4$)[6]
^{31}P NMR (162 MHz, CDCl_3)	δ : -12.3 (s, 2 P)[6]
IR (CHCl_3) cm^{-1}	3012, 1498, 1456, 1381, 1292, 1021, 956[6]
Mass Spectrometry (ES+)	m/z (rel intensity) 561 (100, $\text{M} + \text{Na}^+$), 539 (50, $\text{M} + \text{H}^+$)[6]

Synthesis and Experimental Protocols

The synthesis of **tetrabenzyl pyrophosphate** is most commonly achieved through the condensation of two molecules of dibenzyl phosphate. A widely cited and robust method involves the use of a dehydrating agent such as dicyclohexylcarbodiimide (DCC).

Experimental Protocol: Synthesis of Tetrabenzyl Pyrophosphate from Dibenzyl Phosphate

This protocol is adapted from a procedure published in Organic Syntheses.[6]

Materials:

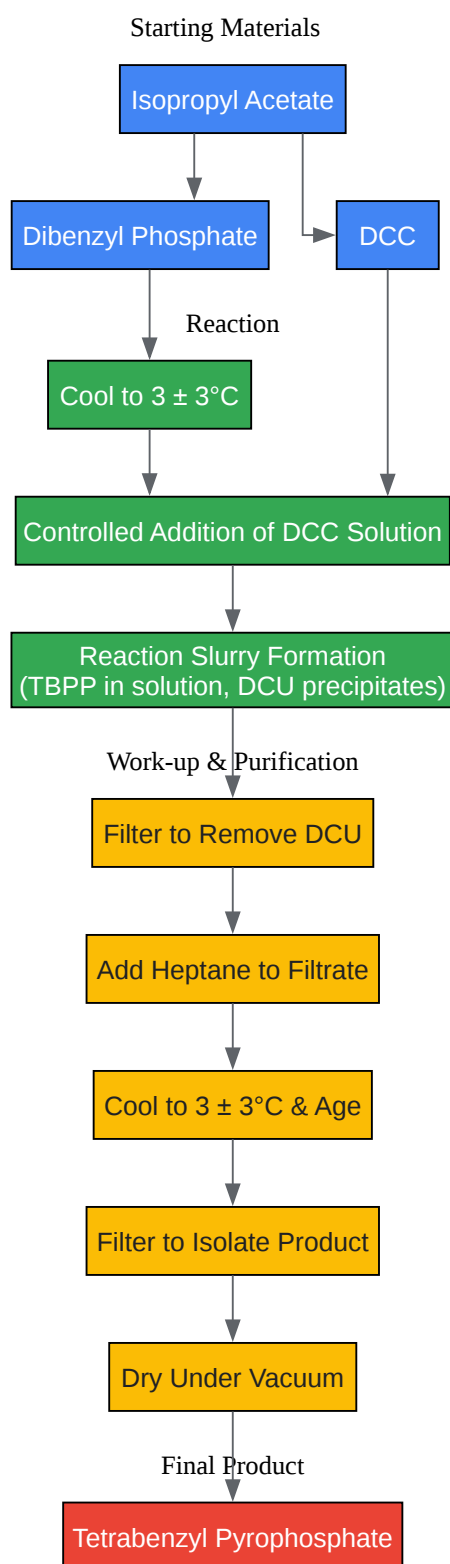
- Dibenzyl phosphate
- Isopropyl acetate
- 1,3-Dicyclohexylcarbodiimide (DCC)
- Heptane

Procedure:

- A solution of dibenzyl phosphate in isopropyl acetate is prepared. It is important to note that dibenzyl phosphate is not completely soluble, but is sufficiently soluble for the reaction to

proceed.[6]

- The solution is cooled to a temperature of $3 \pm 3^{\circ}\text{C}$.[6]
- A solution of DCC in isopropyl acetate is added to the cooled dibenzyl phosphate solution. The addition should be controlled to maintain the reaction temperature.[6]
- The reaction mixture forms a slurry as 1,3-dicyclohexylurea (DCU), a byproduct, precipitates as a white solid.[6]
- The reaction is monitored by HPLC and is typically complete within 90 minutes.[6]
- The cold slurry is filtered to remove the DCU. The filter cake is washed with isopropyl acetate.[6]
- Heptane is slowly added to the filtrate to induce precipitation of the **tetrabenzyl pyrophosphate**. [5]
- The mixture is cooled to $3 \pm 3^{\circ}\text{C}$ and aged for 1 hour.[5]
- The resulting slurry is filtered, and the filter cake is washed with a mixture of isopropyl acetate and heptane.[5]
- The product is dried under vacuum to yield **tetrabenzyl pyrophosphate** as a white crystalline solid.[5]



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Synthesis workflow for **Tetrabenzyl Pyrophosphate**.

Stability and Handling

Tetrabenzyl pyrophosphate should be handled with care due to its hazardous nature. It is classified as a corrosive substance that can cause severe skin burns and eye damage.[4][7]

Storage:

- Store in a freezer at -10°C to -20°C as a dry solid.[1][2][3]
- It is recommended to store under an inert atmosphere as it is air and moisture sensitive.[1][8]

Stability:

- **Tetrabenzyl pyrophosphate** is stable under recommended storage conditions.[8]
- The primary impurity detected upon decomposition is dibenzyl phosphate.[6]
- It exhibits a large exothermic potential, so all operating temperatures during its synthesis and handling should be kept at room temperature or below.[6]

Incompatibilities:

- Avoid contact with strong oxidizing agents.[8]

Hazardous Decomposition Products:

- Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and oxides of phosphorus.[8][9]

Applications in Drug Development

Tetrabenzyl pyrophosphate is a crucial reagent in the pharmaceutical industry, primarily for its role as a phosphorylating agent.[10][11] This transformation is often a key step in the synthesis of complex, biologically active molecules.[6]

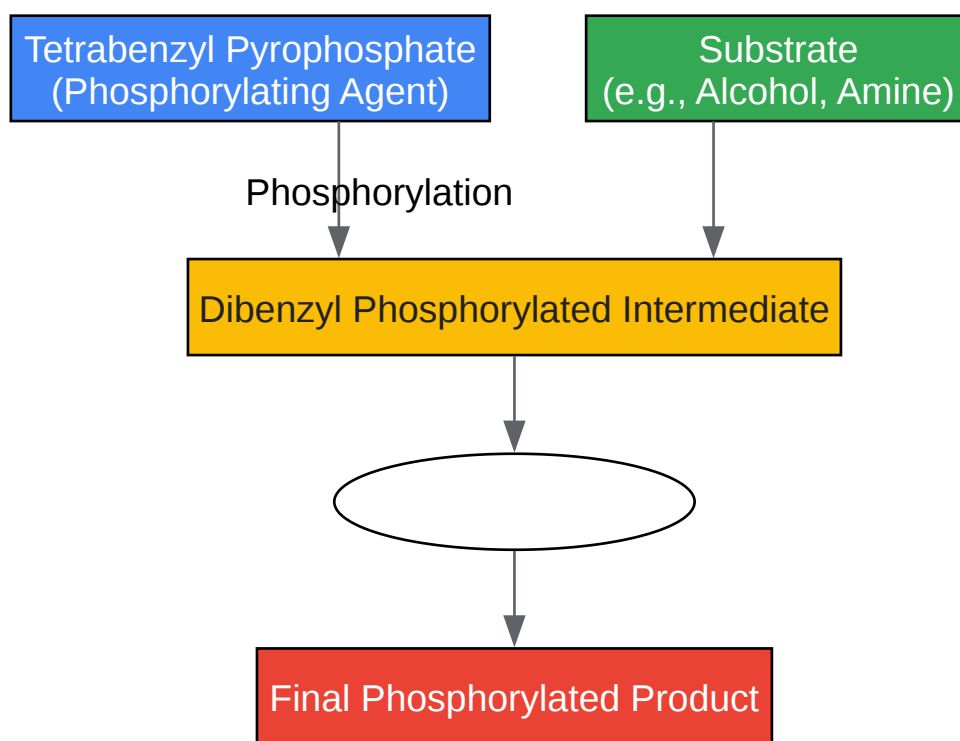
Prodrug Synthesis:

- It is used to prepare prodrugs to enhance the bioavailability of parent drug molecules, allowing for injectable formulations.[11]
- A notable application is in the synthesis of Fosaprepitant, an antiemetic medication used to manage nausea and vomiting in chemotherapy patients.[10][12]

Phosphorylation of Bioactive Molecules:

- **Tetrabenzyl pyrophosphate** has been employed in the synthesis of a wide array of phosphate-containing molecules, including:
 - Tachykinin receptor antagonists[6]
 - Angiotensin II antagonists[6]
 - HIV protease inhibitors[6]
 - Antifungal and antitumor agents[6]

The general mechanism involves the phosphorylation of nucleophiles such as alcohols or amines. The subsequent debenzylation of the resulting dibenzyl phosphoryl moiety is typically facile, yielding the desired phosphate.[6]



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General phosphorylation pathway using TBPP.

In conclusion, **tetrabenzyl pyrophosphate** is a valuable and powerful reagent for researchers and drug development professionals. Its ability to act as a mild phosphorylating agent has made it an indispensable tool in the synthesis of a variety of important pharmaceutical compounds. Proper handling and storage are essential to ensure its stability and the safety of laboratory personnel.

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References

- 1. Tetrabenzyl pyrophosphate CAS#: 990-91-0 [m.chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]

- 3. chemscene.com [chemscene.com]
- 4. Tetrabenzyl pyrophosphate | C₂₈H₂₈O₇P₂ | CID 563183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Tetrabenzyl pyrophosphate | 990-91-0 [chemicalbook.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Tetrabenzyl Pyrophosphate | 990-91-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. Tetrabenzyl pyrophosphate - Safety Data Sheet [chemicalbook.com]
- 10. nbino.com [nbino.com]
- 11. Tetrabenzyl pyrophosphate - Phosphorylating agent | Syensqo [syensqo.com]
- 12. nbino.com [nbino.com]
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